Spectroscopic Profile of 2-Biphenylmethanol: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-Biphenylmethanol*
CAS No.:	*41376-19-6*
Cat. No.:	*B7770229*

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Biphenylmethanol** (CAS No: 2928-43-0), a key intermediate in various chemical syntheses. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for data acquisition.

Core Spectroscopic Data

The empirical formula for **2-Biphenylmethanol** is $C_{13}H_{12}O$, with a molecular weight of 184.23 g/mol . Its structure is characterized by a phenyl group substituted at the 2-position of a benzyl alcohol. This structural arrangement gives rise to a unique spectroscopic fingerprint, which is detailed below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **2-Biphenylmethanol**. The data presented here was acquired in deuterated chloroform ($CDCl_3$).

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^{1}H NMR Spectroscopic Data

The ^{1}H NMR spectrum of **2-Biphenylmethanol** exhibits distinct signals for the aromatic protons, the methylene protons, and the hydroxyl proton.

Chemical Shift (δ) ppm	Multiplicity	Assignment
7.52-7.26	m	Aromatic Protons (9H)
4.58	s	-CH_2- (Methylene) (2H)
1.80	s	-OH (Hydroxyl) (1H)

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum provides insight into the carbon skeleton of the molecule.

Chemical Shift (δ) ppm	Assignment
148.1	Quaternary Aromatic Carbon
143.1	Quaternary Aromatic Carbon
128.5	Aromatic CH
128.0	Aromatic CH
126.6	Aromatic CH
126.3	Aromatic CH
125.4	Aromatic CH
124.8	Aromatic CH
72.4	-CH_2- (Methylene Carbon)

Infrared (IR) Spectroscopy

Infrared spectroscopy of **2-Biphenylmethanol** reveals the presence of key functional groups. The spectrum is characterized by a broad hydroxyl stretch and several bands corresponding to aromatic C-H and C=C vibrations.[1]

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~3600 - 3200	O-H Stretch (broad)	Alcohol (-OH)
~3100 - 3000	C-H Stretch (sp^2)	Aromatic C-H
~1600 - 1450	C=C Stretch	Aromatic Ring
~1200 - 1000	C-O Stretch	Primary Alcohol
~770 - 730	C-H Bending (out-of-plane)	Aromatic C-H

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of **2-Biphenylmethanol** results in a distinct fragmentation pattern, which is useful for structural confirmation.

m/z	Relative Intensity (%)	Assignment
184	100.0	$[M]^+$ (Molecular Ion)
165	78.5	$[M - H_2O - H]^+$
166	67.7	$[M - H_2O]^+$
155	43.5	$[M - CHO]^+$
152	23.5	$[M - H_2O - CH_2]^+$
153	16.3	$[M - H_2O - H - H_2]^+$

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation

- Weigh approximately 10-20 mg of solid **2-Biphenylmethanol**.

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- Dissolve the sample in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) in a clean, dry vial.
- If required, add a small amount of tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a 5 mm NMR tube.

^1H NMR Acquisition

- Spectrometer: 400 MHz NMR Spectrometer
- Pulse Program: Standard single-pulse sequence.
- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Spectral Width: 16 ppm
- Acquisition Time: 4.0 s

^{13}C NMR Acquisition

- Spectrometer: 101 MHz NMR Spectrometer
- Pulse Program: Proton-decoupled single-pulse sequence.
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Spectral Width: 240 ppm
- Acquisition Time: 1.0 s

Infrared (IR) Spectroscopy (FT-IR)

Sample Preparation (Attenuated Total Reflectance - ATR)

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- Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with isopropanol.
- Place a small amount of solid **2-Biphenylmethanol** onto the center of the ATR crystal.
- Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.

Data Acquisition

- Spectrometer: Fourier Transform Infrared (FT-IR) Spectrometer
- Mode: Attenuated Total Reflectance (ATR)
- Spectral Range: 4000 - 400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 32

Mass Spectrometry (MS)

Sample Introduction and Ionization

- A dilute solution of **2-Biphenylmethanol** in a volatile organic solvent (e.g., methanol or dichloromethane) is prepared.
- The sample is introduced into the mass spectrometer via a direct insertion probe or a gas chromatograph.
- The sample is vaporized and then ionized using Electron Ionization (EI).

Data Acquisition

- Mass Spectrometer: Electron Ionization Mass Spectrometer
- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV

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- Mass Range: m/z 40 - 400
- Scan Speed: 1 scan/second

Workflow and Data Relationships

The following diagram illustrates the logical workflow for the spectroscopic analysis of **2-Biphenylmethanol** and the relationship between the different analytical techniques.

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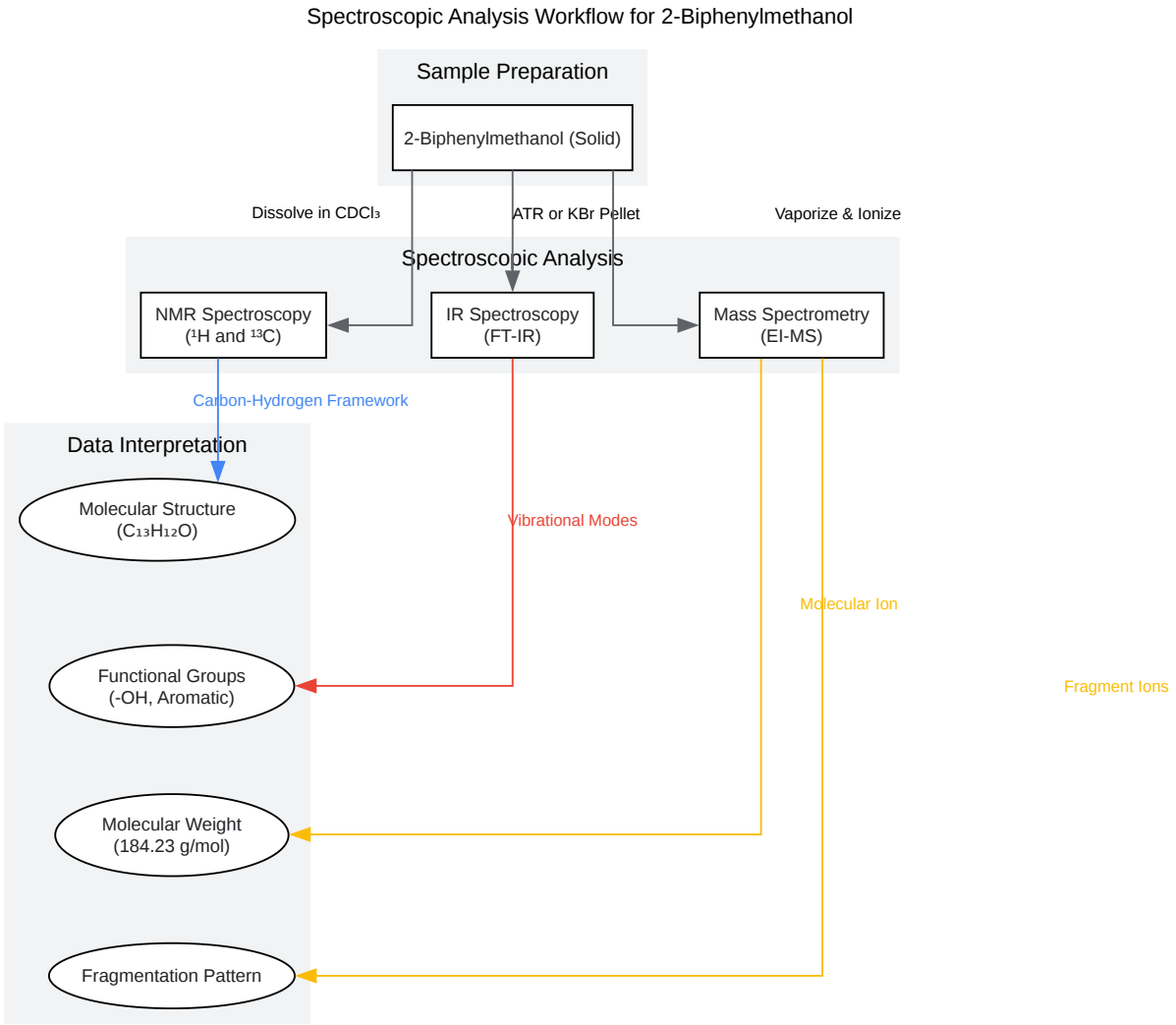

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Caption: Workflow for the spectroscopic analysis of **2-Biphenylmethanol**.

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References

- 1. researchgate.net [researchgate.net]
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